

Trimethylammonium chloride-d10 safety and handling

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Compound of Interest

Compound Name: Trimethylammonium chloride-d10

Cat. No.: B3319169

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An In-depth Technical Guide to the Safety and Handling of **Trimethylammonium chloride-d10**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **Trimethylammonium chloride-d10**. Given that the primary hazard profile of an isotopically labeled compound is determined by its non-labeled counterpart, this guide draws upon safety data for Trimethylammonium chloride. The addition of deuterium is not expected to alter the chemical's fundamental toxicological properties.

Chemical and Physical Properties

Trimethylammonium chloride-d10 is the deuterated form of Trimethylammonium chloride, an endogenous metabolite.^{[1][2]} It is primarily used as a tracer or an internal standard for quantitative analysis in research settings.^[1] The compound is a white to off-white, hygroscopic crystalline powder.^{[3][4]} It is soluble in water and ethanol, slightly soluble in chloroform, and insoluble in ether.

Table 1: Physical and Chemical Properties of Trimethylammonium chloride

Property	Value	Source(s)
Molecular Formula	C₃D₉N·DCI	[5]
Molecular Weight	105.63 g/mol	[5]
Melting Point	283-284°C (decomposes)	
pH	5 (100g/l, H ₂ O, 20°C)	
Solubility	Soluble in water and ethanol	
Appearance	White to slightly cream crystalline powder	

| Sensitivity | Hygroscopic (absorbs moisture from the air) |[\[6\]](#) |

Hazard Identification and GHS Classification

Trimethylammonium chloride is classified as an irritant. The primary hazards are irritation to the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning
Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07	Warning

| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation | GHS07 | Warning |

Data sourced from representative Safety Data Sheets for Trimethylammonium chloride.[\[7\]](#)[\[8\]](#)

First Aid Measures

In case of exposure, immediate action is critical. Always have an eyewash station and safety shower readily accessible.[\[6\]](#)

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. [3] [7]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids. [3] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [3] [8]

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[\[7\]](#)[\[8\]](#) |

Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and ensure laboratory safety.

General Laboratory Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[9\]](#)
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[\[3\]](#) Avoid breathing dust.[\[3\]](#)

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[6\]](#)

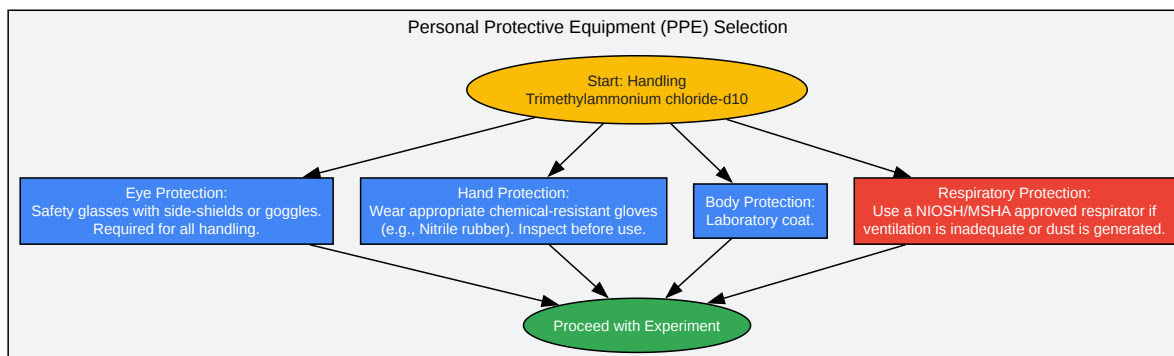
Storage of Deuterated Compounds

To maintain isotopic purity and prevent deuterium-hydrogen exchange, specific storage conditions are required.

- Temperature: For long-term storage, -20°C is recommended. For short-term storage, refrigeration at 4°C is suitable.[\[10\]](#) Always refer to the manufacturer's certificate of analysis for specific requirements.
- Inert Atmosphere: Store under a dry, inert atmosphere such as argon or nitrogen to prevent moisture absorption and oxidation.[\[10\]](#)
- Light Protection: Store in amber vials or in the dark to prevent photodegradation.[\[10\]](#)
- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

The selection of PPE depends on the specific laboratory procedures and the potential for exposure.



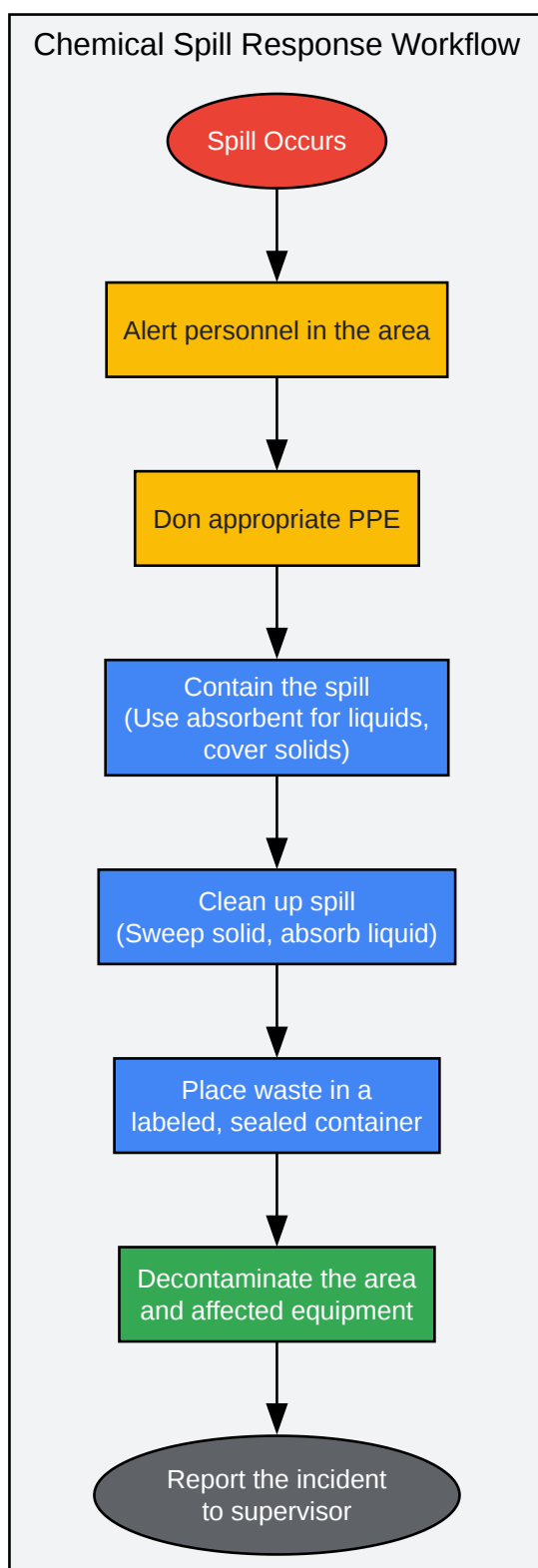
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Figure 1: Recommended Personal Protective Equipment (PPE).

Accidental Release Measures

In the event of a spill, follow established laboratory protocols to ensure safety and minimize environmental contamination.

- Personnel: Evacuate non-essential personnel from the area. Ensure adequate ventilation.[8]
- PPE: Wear appropriate personal protective equipment as outlined in Section 5.[7]
- Containment: Prevent the product from entering drains or waterways.[3]
- Cleanup: For a solid spill, carefully sweep up the material and shovel it into a suitable, labeled container for disposal.[3] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly after material pickup is complete.



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Figure 2: General workflow for responding to a chemical spill.

Experimental Protocols

Protocol for Preparation of Stock Solutions

This protocol outlines the steps for safely preparing a stock solution from a solid form of **Trimethylammonium chloride-d10**.

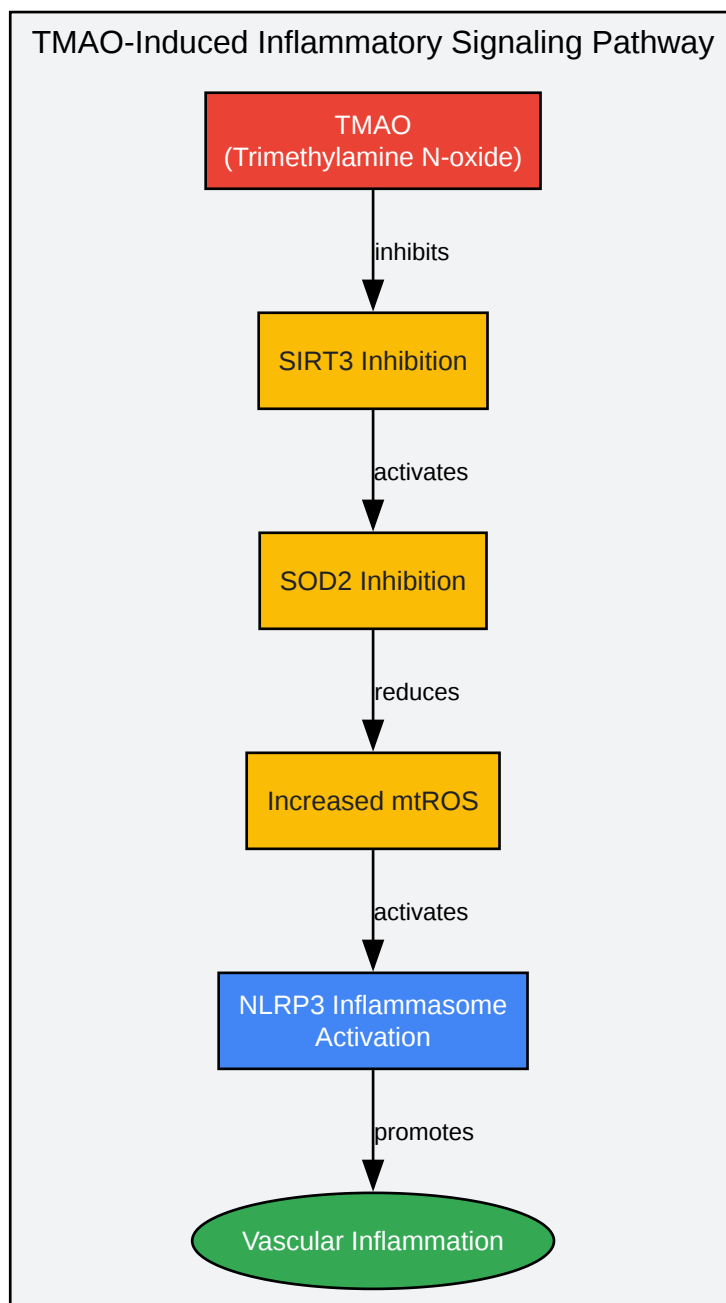
- Preparation: Before opening, allow the sealed container of the compound to equilibrate to room temperature to prevent condensation of moisture, which could facilitate H/D exchange. [\[10\]](#)
- Environment: Conduct all weighing and solution preparation inside a chemical fume hood or a ventilated balance enclosure. [\[12\]](#)
- Weighing: Using an analytical balance, accurately weigh the required amount of the standard.
- Transfer: Quantitatively transfer the weighed solid to a Class A volumetric flask.
- Dissolution: Add a small amount of a suitable aprotic solvent or a neutral pH solvent (e.g., methanol is common) to dissolve the solid. [\[10\]](#) Avoid acidic or basic solutions which can catalyze deuterium-hydrogen exchange. [\[10\]](#)
- Dilution: Once dissolved, dilute to the final volume with the solvent. Cap the flask and invert several times to ensure homogeneity.
- Storage: Transfer the solution to a properly labeled amber vial for storage under the conditions specified in Section 4.2.

Relevant Biological Pathways

For researchers in drug development, understanding the biological context of related compounds is crucial. Trimethylammonium chloride is a precursor to Trimethylamine N-oxide (TMAO), a gut microbiota-derived metabolite implicated in various signaling pathways, particularly those related to inflammation and cardiovascular disease. [\[13\]](#)[\[14\]](#)

TMAO has been shown to activate inflammatory responses through pathways such as the NLRP3 inflammasome and NF- κ B signaling. [\[15\]](#)[\[16\]](#)[\[17\]](#) One proposed mechanism involves

TMAO inhibiting the SIRT3-SOD2 pathway, leading to an increase in mitochondrial reactive oxygen species (mtROS), which in turn activates the NLRP3 inflammasome.[16][17]



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Figure 3: Simplified TMAO signaling via the NLRP3 inflammasome.

Toxicological Information

Table 4: Acute Toxicity Data for Trimethylammonium chloride

Parameter	Route	Species	Value	Source(s)
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| LD50 | Oral | Rabbit | 3090 mg/kg | |

- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[8]
- Mutagenic Effects: No information available.[3]
- Reproductive Effects: No information available.[3]

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the manufacturer and established institutional safety protocols.

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References

1. medchemexpress.com [medchemexpress.com]
2. Trimethylammonium chloride | Endogenous Metabolite | TargetMol [targetmol.com]
3. fishersci.com [fishersci.com]
4. Cas 75-57-0, Tetramethylammonium chloride | lookchem [lookchem.com]
5. Trimethylamine:dcl (D₁₁-labeled, 98%) - Cambridge Isotope Laboratories, DLM-1817-5 [isotope.com]
6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
7. echemi.com [echemi.com]

- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. artsci.usu.edu [artsci.usu.edu]
- 10. benchchem.com [benchchem.com]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
- 13. Trimethylamine-N-Oxide Pathway: A Potential Target for the Treatment of MAFLD - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Impact of trimethylamine N-oxide (TMAO) metaorganismal pathway on cardiovascular disease - PMC [pmc.ncbi.nlm.nih.gov]
- 15. ahajournals.org [ahajournals.org]
- 16. Trimethylamine-N-Oxide Induces Vascular Inflammation by Activating the NLRP3 Inflammasome Through the SIRT3-SOD2-mtROS Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. ahajournals.org [ahajournals.org]
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